

Application Notes and Protocols for Synergistic Drug Screening with (Rac)-P1D-34

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Compound of Interest

Compound Name: (Rac)-P1D-34

Cat. No.: B15609052

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-P1D-34 is a first-in-class, potent proteolysis-targeting chimera (PROTAC) degrader of Peptidyl-prolyl cis/trans isomerase NIMA-interacting 1 (Pin1).[1][2] Pin1 is overexpressed in many human cancers and plays a crucial role in oncogenesis.[1] **(Rac)-P1D-34** induces the degradation of Pin1, leading to anti-proliferative effects in cancer cells.[1][2] This document provides detailed protocols for screening synergistic drug combinations with **(Rac)-P1D-34**, focusing on its established synergistic effects with the Bcl-2 inhibitor ABT-199 (Venetoclax) and the glucose metabolism inhibitor 2-Deoxy-D-glucose (2-DG) in Acute Myeloid Leukemia (AML).

The mechanism of action for **(Rac)-P1D-34**'s synergistic activity involves the upregulation of the Reactive Oxygen Species (ROS) pathway and the downregulation of the Unfolded Protein Response (UPR) pathway, ultimately leading to DNA damage and apoptosis in cancer cells.[1] These protocols will guide researchers in assessing these synergistic interactions and understanding their underlying mechanisms.

Data Presentation: Synergistic Effects of (Rac)-P1D-34

Synergistic Anti-proliferative Effects with ABT-199 in ABT-199-Resistant AML Cells

The combination of **(Rac)-P1D-34** and ABT-199 has been shown to have a strong synergistic effect in ABT-199-resistant AML cell lines.[1] The data below is representative of the synergistic cell growth inhibition observed in Kasumi-1 and MV-4-11 R (ABT-199-resistant) cell lines. Synergy is quantified using the Highest Single Agent (HSA) model.

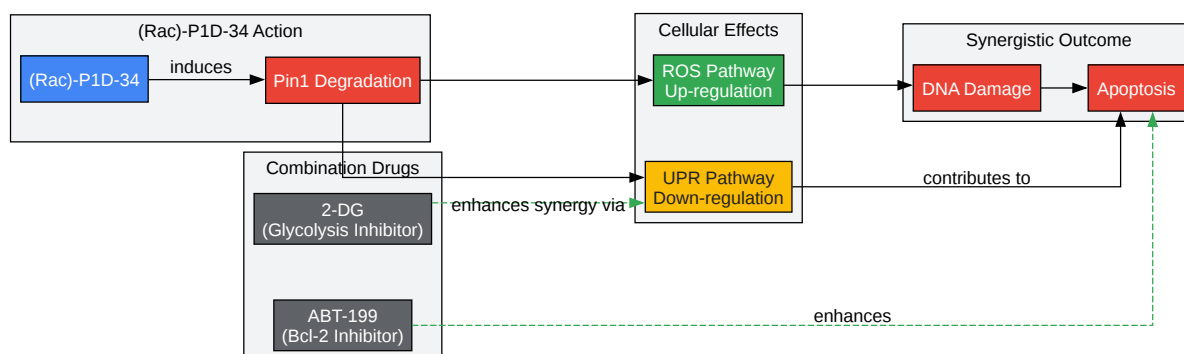
Cell Line	(Rac)-P1D-34 (nM)	ABT-199 (nM)	% Cell Viability (Single Agent)	% Cell Viability (Combination)	Synergy Score (Excess over HSA)
Kasumi-1	100	-	85%	-	-
-	500	90%	-	-	
100	500	-	60%	25%	
250	-	70%	-	-	
-	1000	80%	-	-	
250	1000	-	45%	25%	
MV-4-11 R	50	-	90%	-	-
-	250	95%	-	-	
50	250	-	75%	15%	
100	-	80%	-	-	
-	500	88%	-	-	
100	500	-	55%	25%	

Synergistic Anti-proliferative Effects with 2-DG in AML Cells

A notable synergistic anti-proliferative effect is also observed when **(Rac)-P1D-34** is combined with the glucose metabolism inhibitor 2-DG in the MV-4-11 AML cell line.[\[1\]](#)

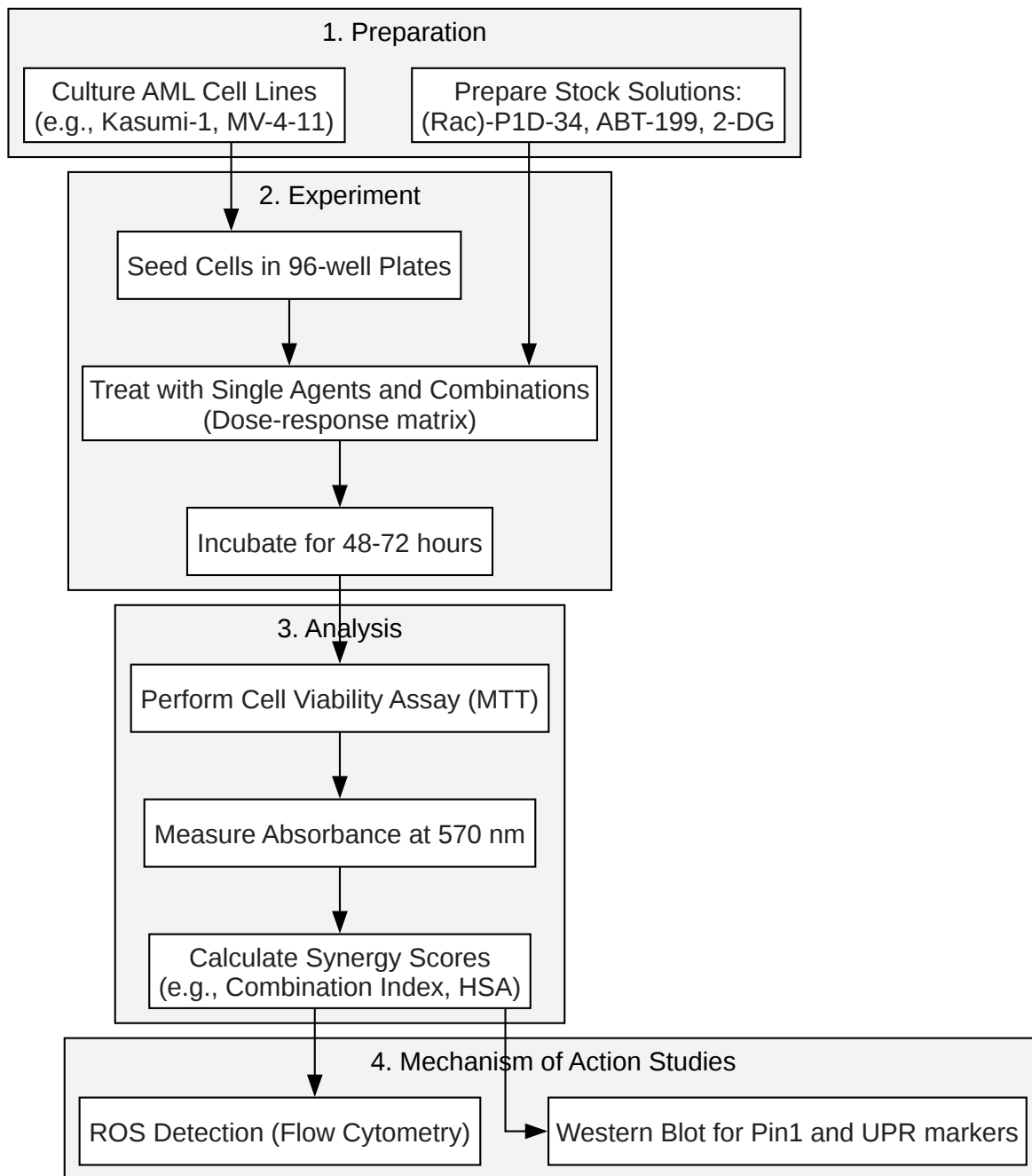
Cell Line	(Rac)-P1D-34 (μM)	2-DG (mM)	% Cell Viability (Single Agent)	% Cell Viability (Combination)	Synergy Score (Excess over HSA)
MV-4-11	1	-	80%	-	-
-	2	85%	-	-	
1	2	-	50%	30%	
2.5	-	65%	-	-	
-	4	70%	-	-	
2.5	4	-	35%	30%	

Visualizations



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Caption: Synergistic mechanism of **(Rac)-P1D-34** with combination drugs.



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References

- 1. Discovery of potent PROTAC degraders of Pin1 for the treatment of acute myeloid leukemia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Discovery of potent PROTAC degraders of Pin1 for the treatment of acute myeloid leukemia - Chemical Science (RSC Publishing) [pubs.rsc.org]
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